

# A Comparative Spectroscopic Guide to Methoxy-Substituted Diarylmethanes for Researchers

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## Compound of Interest

Compound Name: *Bis(3-methoxyphenyl)methanamine*

CAS No.: 14692-29-6

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This guide offers an in-depth comparative analysis of the spectroscopic data for methoxy-substituted diarylmethanes. It is designed for researchers, scientists, and drug development professionals who rely on precise structural elucidation and characterization of these important chemical motifs. Diarylmethane scaffolds are prevalent in many biologically active molecules, and understanding the influence of substituents, such as the methoxy group, on their spectroscopic properties is crucial for synthesis, quality control, and structure-activity relationship (SAR) studies.

This document moves beyond a simple data repository. It provides the causal reasoning behind the observed spectral characteristics, rooted in the fundamental principles of organic spectroscopy. By understanding why the spectra appear as they do, researchers can more confidently identify and characterize novel diarylmethane derivatives.

## Introduction: The Significance of Methoxy-Diarylmethanes

Diarylmethanes consist of two aryl rings linked by a methylene bridge. Their structural versatility makes them key building blocks in medicinal chemistry and materials science. The introduction of a methoxy (-OCH<sub>3</sub>) group, a potent electron-donating group through resonance, significantly influences the electron density distribution within the aromatic rings and, consequently, their chemical reactivity and biological activity. The position of the methoxy group (ortho, meta, or para) creates distinct isomers with unique electronic and steric environments, which are readily distinguishable by modern spectroscopic techniques.

This guide will focus on the comparative analysis of diphenylmethane and its ortho-, meta-, and para-methoxy substituted analogs, providing a detailed examination of their <sup>1</sup>H NMR, <sup>13</sup>C NMR, Infrared (IR), and Mass Spectrometry (MS) data.

## Experimental Protocols

To ensure the reliability and reproducibility of the spectroscopic data presented, the synthesis and purification of the target compounds must follow rigorous and well-documented procedures. The following protocols are representative of standard synthetic and analytical methodologies.

## Synthesis of Methoxy-Substituted Diarylmethanes

A common and effective method for the synthesis of methoxy-substituted diarylmethanes is the Friedel-Crafts alkylation. This reaction involves the electrophilic substitution of an aromatic ring with a benzyl halide or alcohol in the presence of a Lewis acid catalyst.

General Procedure for Friedel-Crafts Alkylation:

- To a solution of the appropriate methoxybenzene (e.g., anisole for 4-methoxydiphenylmethane) in a dry, inert solvent such as dichloromethane (DCM) or carbon disulfide (CS<sub>2</sub>), add a Lewis acid catalyst (e.g., AlCl<sub>3</sub> or FeCl<sub>3</sub>) at 0 °C under a nitrogen atmosphere.
- Slowly add benzyl chloride (or the corresponding substituted benzyl chloride) to the reaction mixture.
- Allow the reaction to stir at room temperature for several hours, monitoring the progress by thin-layer chromatography (TLC).

- Upon completion, quench the reaction by carefully adding ice-cold water.
- Extract the organic layer with an appropriate solvent (e.g., ethyl acetate), wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield the desired methoxy-substituted diarylmethane.

Caption: General workflow for the synthesis of methoxy-substituted diarylmethanes via Friedel-Crafts alkylation.

## Spectroscopic Analysis

All synthesized compounds should be characterized by the following spectroscopic methods:

- Nuclear Magnetic Resonance (NMR):  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are typically recorded on a 400 MHz or 500 MHz spectrometer using deuterated chloroform ( $\text{CDCl}_3$ ) as the solvent and tetramethylsilane (TMS) as an internal standard.
- Infrared (IR) Spectroscopy: IR spectra are obtained using a Fourier-transform infrared (FTIR) spectrometer, often with the sample prepared as a thin film on a salt plate (for liquids) or as a KBr pellet (for solids).
- Mass Spectrometry (MS): Mass spectra are acquired using an electron ionization (EI) source on a mass spectrometer.

## Spectroscopic Data Comparison

The following sections detail the expected spectroscopic features of diphenylmethane and its methoxy-substituted isomers. The data presented is a compilation from various sources and serves as a representative guide.

### Diphenylmethane (Unsubstituted)

As our baseline for comparison, the spectroscopic data for diphenylmethane is crucial.

| Spectroscopic Data                           | Diphenylmethane                                                                                           |
|----------------------------------------------|-----------------------------------------------------------------------------------------------------------|
| $^1\text{H}$ NMR ( $\text{CDCl}_3$ , ppm)    | 7.30-7.15 (m, 10H, Ar-H), 3.98 (s, 2H, $\text{CH}_2$ )                                                    |
| $^{13}\text{C}$ NMR ( $\text{CDCl}_3$ , ppm) | 141.1, 129.0, 128.5, 126.1, 41.9                                                                          |
| IR ( $\text{cm}^{-1}$ )                      | 3085, 3062, 3027 (Ar C-H stretch), 2923, 2850 ( $\text{CH}_2$ stretch), 1602, 1495, 1453 (Ar C=C stretch) |
| MS (m/z)                                     | 168 ( $\text{M}^+$ ), 167, 91 (base peak)                                                                 |

- $^1\text{H}$  NMR: The ten aromatic protons appear as a complex multiplet, and the two benzylic protons of the methylene bridge give a sharp singlet.
- $^{13}\text{C}$  NMR: Shows signals for the four types of aromatic carbons and one for the methylene bridge carbon.
- IR: Characteristic aromatic C-H and C=C stretching bands are present, along with the aliphatic C-H stretching of the methylene group.<sup>[1]</sup>
- MS: The molecular ion peak is observed at m/z 168. The base peak at m/z 91 corresponds to the stable tropylium cation, formed by rearrangement of the benzyl cation.

## Methoxy-Substituted Diphenylmethanes: A Comparative Analysis

The introduction of a methoxy group induces significant and predictable changes in the spectroscopic data. The position of the substituent determines the extent of these changes.

Caption: Isomeric positions of the methoxy group on the diphenylmethane scaffold.

Table 1: Comparative  $^1\text{H}$  NMR Data ( $\delta$ , ppm) of Methoxy-Substituted Diarylmethanes

| Proton               | 2-Methoxydiphenylmethane | 3-Methoxydiphenylmethane | 4-Methoxydiphenylmethane |
|----------------------|--------------------------|--------------------------|--------------------------|
| -OCH <sub>3</sub>    | ~3.8                     | ~3.7-3.8                 | ~3.8                     |
| -CH <sub>2</sub> -   | ~3.9                     | ~3.9                     | ~3.9                     |
| Ar-H (methoxy-ring)  | ~6.8-7.2 (complex)       | ~6.7-7.2 (complex)       | ~6.8 (d), ~7.1 (d)       |
| Ar-H (unsubst. ring) | ~7.1-7.3 (multiplet)     | ~7.1-7.3 (multiplet)     | ~7.1-7.3 (multiplet)     |

#### <sup>1</sup>H NMR Analysis:

- Methoxy Protons (-OCH<sub>3</sub>): The singlet for the methoxy protons typically appears around 3.8 ppm. Its exact position is subtly influenced by the overall electronic environment.
- Methylene Protons (-CH<sub>2</sub>-): The singlet for the methylene bridge protons remains around 3.9-4.0 ppm across all isomers.
- Aromatic Protons: This is where the most significant differences are observed.
  - Para-isomer: The symmetry of the 4-methoxyphenyl ring leads to a simpler splitting pattern, often appearing as two distinct doublets for the aromatic protons on that ring.
  - Ortho- and Meta-isomers: The lower symmetry results in more complex and overlapping multiplets for the aromatic protons on the substituted ring. The ortho-isomer may show more pronounced steric effects on the chemical shifts of nearby protons.

Table 2: Comparative <sup>13</sup>C NMR Data (δ, ppm) of Methoxy-Substituted Diarylmethanes

| Carbon                 | 2-Methoxydiphenylmethane | 3-Methoxydiphenylmethane | 4-Methoxydiphenylmethane |
|------------------------|--------------------------|--------------------------|--------------------------|
| -OCH <sub>3</sub>      | ~55.2                    | ~55.1                    | ~55.2                    |
| -CH <sub>2</sub> -     | ~36.5                    | ~41.9                    | ~41.2                    |
| C-O (ipso)             | ~157.3                   | ~159.8                   | ~158.0                   |
| C-ipso (unsubst. ring) | ~141.5                   | ~142.9                   | ~141.9                   |

### <sup>13</sup>C NMR Analysis:

- Methoxy Carbon (-OCH<sub>3</sub>): The chemical shift of the methoxy carbon is consistently found around 55 ppm.
- Methylene Carbon (-CH<sub>2</sub>-): The position of the methoxy group has a noticeable effect on the methylene carbon's chemical shift. In the ortho-isomer, steric hindrance can cause a slight upfield shift compared to the meta and para isomers.
- Ipso-Carbon (C-O): The carbon directly attached to the methoxy group (ipso-carbon) is significantly deshielded due to the electronegativity of the oxygen and appears at a high chemical shift (around 157-160 ppm).
- Aromatic Carbons: The electron-donating nature of the methoxy group causes an upfield shift (increased shielding) for the ortho and para carbons of the substituted ring relative to the unsubstituted benzene ring carbons. This effect is most pronounced at the ortho and para positions.

Table 3: Comparative IR Data (cm<sup>-1</sup>) of Methoxy-Substituted Diarylmethanes

| Vibrational Mode         | Characteristic Range (cm <sup>-1</sup> ) | Observations for Methoxy-Isomers                                       |
|--------------------------|------------------------------------------|------------------------------------------------------------------------|
| Ar C-H Stretch           | 3100-3000                                | Present in all isomers.                                                |
| Aliphatic C-H Stretch    | 3000-2850                                | Strong bands from the -CH <sub>2</sub> - and -OCH <sub>3</sub> groups. |
| Ar C=C Stretch           | 1600-1450                                | Multiple bands, characteristic of the aromatic rings.                  |
| C-O-C Asymmetric Stretch | 1275-1200                                | Strong, characteristic band for the aryl ether linkage.                |
| C-O-C Symmetric Stretch  | 1075-1020                                | Another characteristic band for the aryl ether linkage.                |

#### IR Analysis:

The most diagnostic feature in the IR spectra of methoxy-substituted diarylmethanes is the presence of strong C-O stretching bands characteristic of aryl ethers. The asymmetric stretch is typically found around 1250 cm<sup>-1</sup>, while the symmetric stretch appears near 1040 cm<sup>-1</sup>. The exact positions can vary slightly with the substitution pattern.

Table 4: Comparative Mass Spectrometry Data (m/z) of Methoxy-Substituted Diarylmethanes

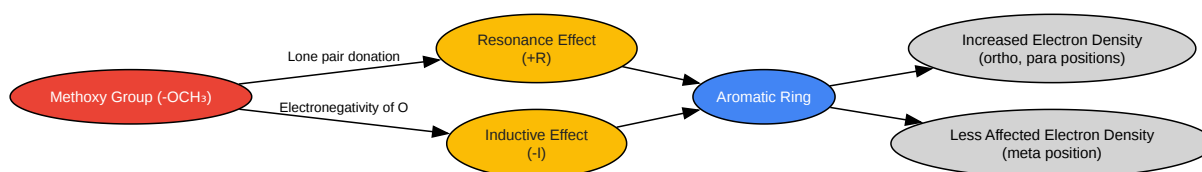
| Ion                             | 2-Methoxydiphenylmethane                                                                       | 3-Methoxydiphenylmethane                                                                         | 4-Methoxydiphenylmethane                                                                       |
|---------------------------------|------------------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------|------------------------------------------------------------------------------------------------|
| Molecular Ion (M <sup>+</sup> ) | 198                                                                                            | 198                                                                                              | 198                                                                                            |
| Base Peak                       | 121                                                                                            | 91                                                                                               | 121                                                                                            |
| Key Fragments                   | 167 ([M-OCH <sub>3</sub> ] <sup>+</sup> ), 91 ([C <sub>7</sub> H <sub>7</sub> ] <sup>+</sup> ) | 167 ([M-OCH <sub>3</sub> ] <sup>+</sup> ), 121 ([C <sub>8</sub> H <sub>9</sub> O] <sup>+</sup> ) | 167 ([M-OCH <sub>3</sub> ] <sup>+</sup> ), 91 ([C <sub>7</sub> H <sub>7</sub> ] <sup>+</sup> ) |

#### Mass Spectrometry Analysis:

- Molecular Ion: All three isomers will exhibit a molecular ion peak at  $m/z$  198.
- Fragmentation: The fragmentation patterns are highly informative for distinguishing the isomers.
  - Para- and Ortho-isomers: A prominent fragment at  $m/z$  121 is often observed as the base peak. This corresponds to the stable methoxy-tropylium ion, formed by rearrangement of the methoxybenzyl cation.
  - Meta-isomer: The formation of the methoxy-tropylium ion is less favored. Consequently, the base peak is often the tropylium ion at  $m/z$  91, similar to unsubstituted diphenylmethane. The fragment at  $m/z$  121 is still present but with lower intensity.
  - Loss of the methoxy group ( $-OCH_3$ ) to give a fragment at  $m/z$  167 is a common fragmentation pathway for all isomers.

## Causality and Mechanistic Insights

The observed spectroscopic differences are a direct consequence of the electronic and steric effects of the methoxy group.



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Caption: Electronic effects of the methoxy group on the aromatic ring.

- Resonance Effect (+R): The lone pairs on the oxygen atom of the methoxy group can be delocalized into the  $\pi$ -system of the aromatic ring. This increases the electron density, particularly at the ortho and para positions. This increased shielding leads to upfield shifts in the  $^1H$  and  $^{13}C$  NMR spectra for the nuclei at these positions.

- Inductive Effect (-I): Oxygen is an electronegative atom, and it withdraws electron density from the aromatic ring through the sigma bond. This effect is distance-dependent and is strongest at the ipso-carbon.
- Combined Effects: The resonance effect is generally stronger than the inductive effect for the methoxy group, leading to an overall activation and ortho-, para-directing influence in electrophilic aromatic substitution. These same electronic perturbations dictate the chemical shifts observed in NMR spectroscopy.

## Conclusion

The spectroscopic characterization of methoxy-substituted diarylmethanes is a powerful tool for their unambiguous identification and for understanding their electronic properties.  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy provide detailed information about the chemical environment of each nucleus, with the position of the methoxy group leading to distinct chemical shifts and splitting patterns in the aromatic region. IR spectroscopy offers characteristic vibrational bands for the aryl ether linkage, confirming the presence of the methoxy group. Mass spectrometry provides the molecular weight and, crucially, isomer-specific fragmentation patterns that can be used for structural elucidation.

By understanding the interplay of electronic and steric effects, researchers can confidently interpret the spectroscopic data of known and novel methoxy-substituted diarylmethanes, accelerating their research and development efforts.

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